

A Technical Guide to Bis-PEG11-NHS Ester: Properties, Suppliers, and Applications

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Compound of Interest

Compound Name: *Bis-PEG11-NHS Ester*

Cat. No.: *B8106483*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis-PEG11-NHS Ester**, a homobifunctional crosslinking reagent widely used in bioconjugation, drug delivery, and diagnostics. This document details its chemical properties, provides a comparative summary of suppliers and their product purity, outlines experimental protocols for its use, and illustrates its application in creating functional biomolecules.

Core Properties of Bis-PEG11-NHS Ester

Bis-PEG11-NHS Ester is a valuable tool in bioconjugation due to its specific reactivity and the properties of its polyethylene glycol (PEG) spacer. The molecule consists of a central chain of eleven ethylene glycol units, flanked on both ends by N-hydroxysuccinimide (NHS) esters.

The NHS esters provide high reactivity and selectivity towards primary amines (-NH₂) on biomolecules like proteins, peptides, and amine-modified oligonucleotides, forming stable amide bonds.^{[1][2]} The reaction is most efficient in a neutral to slightly basic pH range (pH 7.0-8.0).^{[3][4]} The PEG linker is hydrophilic, which enhances the aqueous solubility of the resulting conjugate.^[5] This property is particularly advantageous in drug development, as it can improve the pharmacokinetic profile of a therapeutic molecule.

Supplier and Purity Comparison

The quality and purity of **Bis-PEG11-NHS Ester** are critical for reproducible and reliable results in research and development. Several chemical suppliers offer this reagent, with purity levels typically exceeding 95%. Below is a table summarizing the offerings from various suppliers.

Supplier	Product Name	CAS Number	Molecular Weight (g/mol)	Stated Purity
AxisPharm	Bis-PEG11-NHS ester	123502-57-8	796.82	≥95%
BroadPharm	Bis-PEG11-NHS ester	Not Specified	796.8	95%
MedKoo Biosciences	Bis-PEG11-NHS ester	123502-57-8	796.82	>95%
Biorbyt	Bis-PEG11-NHS ester	Not Specified	Not Specified	Not Specified
ChemScene	Bis-PEG11-NHS ester	2883032-97-9	796.81	Not Specified
Precise PEG	Di-NHS Ester-PEG11	123502-57-8	796.82	>90%
BOC Sciences	Bis-PEG11-NHS ester	Not Specified	Not Specified	Not Specified

Note: Purity and other specifications should always be confirmed by consulting the supplier's certificate of analysis for a specific lot.

Experimental Protocols and Handling

The successful use of **Bis-PEG11-NHS Ester** hinges on proper handling and optimized reaction conditions. The NHS ester moiety is susceptible to hydrolysis, especially in aqueous environments.

Storage and Handling:

- Store the reagent at -20°C in a desiccated environment.
- Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.
- Prepare solutions immediately before use, as the NHS ester readily hydrolyzes. Do not store stock solutions in aqueous buffers.

General Protocol for Protein Labeling:

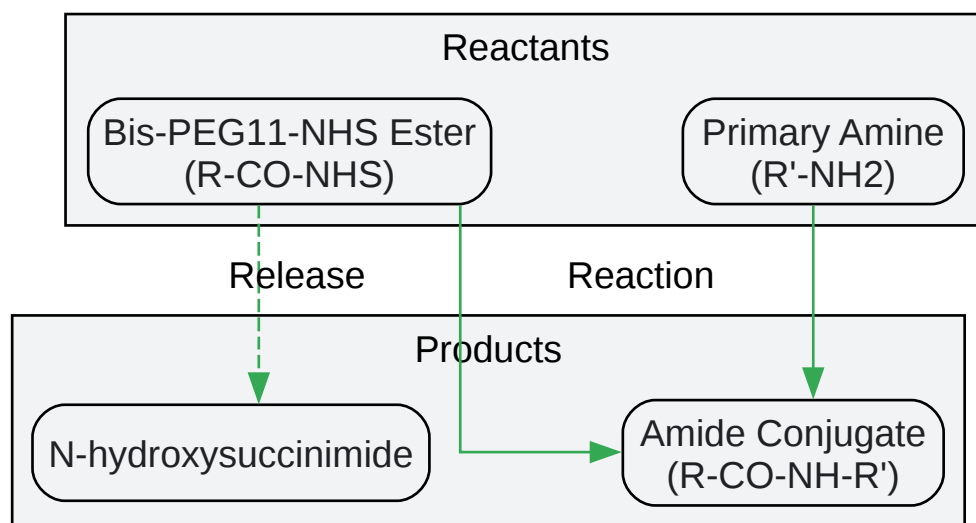
- **Buffer Preparation:** Prepare an amine-free buffer with a pH of 7.2-8.0, such as phosphate-buffered saline (PBS). Avoid buffers containing primary amines like Tris or glycine, as they will compete for reaction with the NHS ester.
- **Reagent Preparation:** Immediately before use, dissolve the **Bis-PEG11-NHS Ester** in a dry, water-miscible organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).
- **Reaction:** Add a calculated molar excess of the **Bis-PEG11-NHS Ester** solution to the protein solution. A 20-fold molar excess is a common starting point for protein concentrations around 1 mg/mL. The final concentration of the organic solvent should not exceed 10% of the total reaction volume.
- **Incubation:** Incubate the reaction mixture at room temperature for 30-60 minutes or on ice for 2 hours.
- **Quenching:** Stop the reaction by adding a quenching buffer containing a primary amine, such as Tris-HCl, to a final concentration of 20-50 mM.
- **Purification:** Remove excess, unreacted reagent and byproducts by dialysis, size-exclusion chromatography, or other suitable purification methods.

Visualizing Workflows and Applications

Reaction of **Bis-PEG11-NHS Ester** with Primary Amines

The fundamental reaction of **Bis-PEG11-NHS Ester** involves the nucleophilic attack of a primary amine on the NHS ester, leading to the formation of a stable amide bond and the

release of N-hydroxysuccinimide.

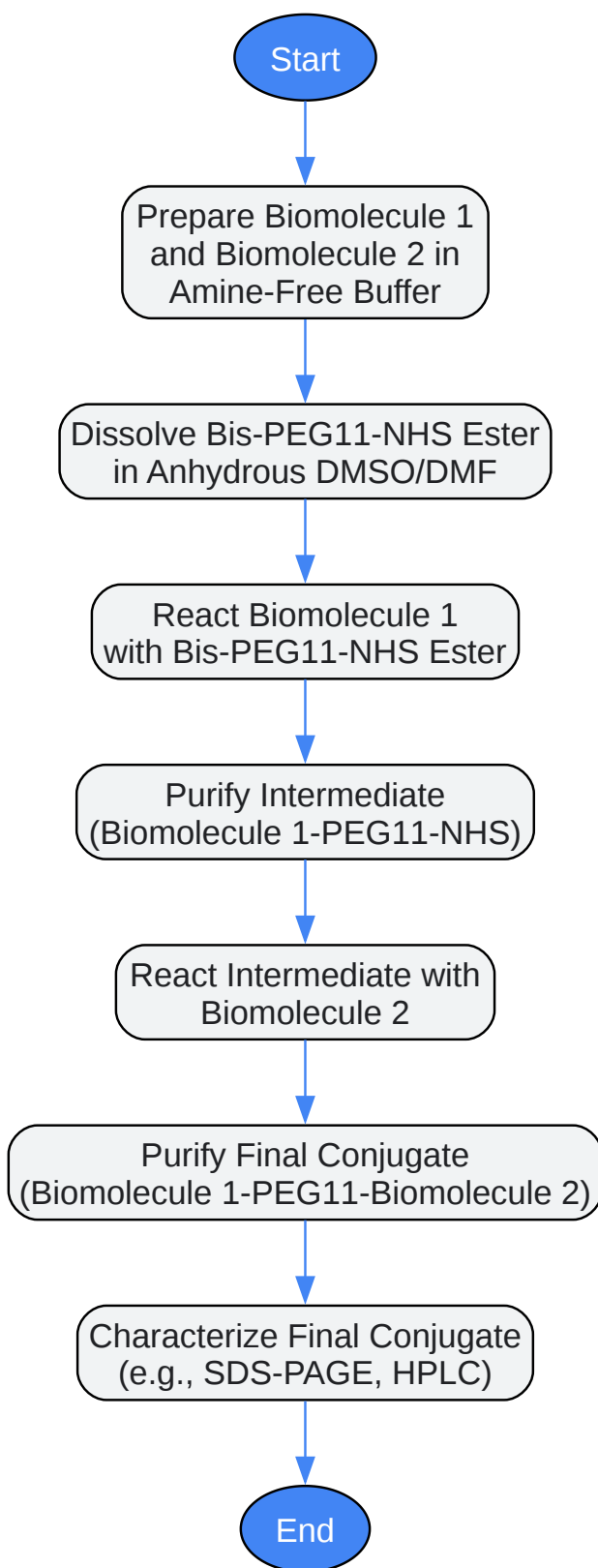


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Reaction of **Bis-PEG11-NHS Ester**.

General Experimental Workflow for Bioconjugation

The following diagram illustrates a typical workflow for using **Bis-PEG11-NHS Ester** to crosslink two different biomolecules.

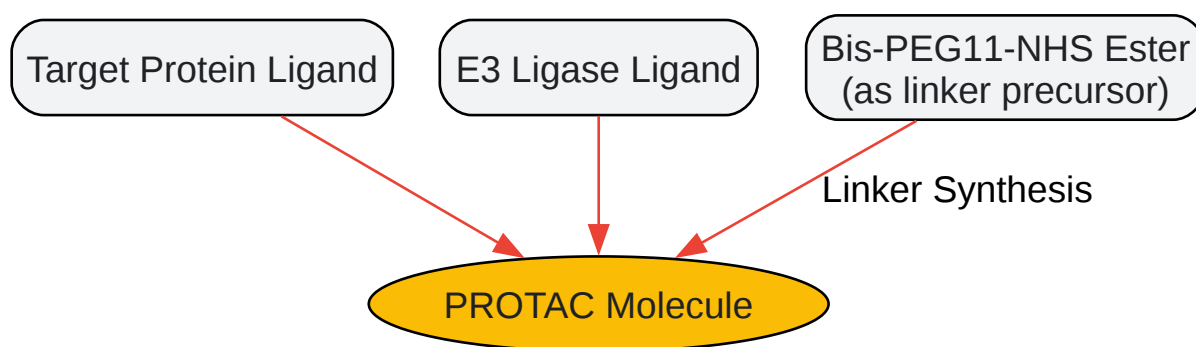


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Bioconjugation workflow.

Application in PROTAC Development

Bis-PEG11-NHS Ester is also utilized in the development of PROteolysis TArgeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that simultaneously bind to a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. The PEG linker in molecules like **Bis-PEG11-NHS Ester** serves to connect the target-binding ligand and the E3 ligase ligand.



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